

Application Note: Scalable Manufacturing of 1,3-Dimethyl-1H-pyrazol-4-amine Derivatives

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Compound of Interest

Compound Name: 5-(azetidin-1-yl)-1,3-dimethyl-1H-pyrazol-4-amine

Cat. No.: B11821584

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Executive Summary & Strategic Route Selection

1,3-Dimethyl-1H-pyrazol-4-amine is a critical pharmacophore in kinase inhibitor development (e.g., CDK2, EGFR inhibitors). While various synthetic routes exist, scale-up is often bottlenecked by safety concerns regarding energetic intermediates and purification difficulties.

Route Analysis

Two primary pathways were evaluated for scalability, cost, and safety:

- Route A: De Novo Cyclization (Not Recommended for Scale):
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) Condensation of methyl hydrazine with 2-amino-3-oxobutanoate derivatives.
 - Drawback: Requires expensive, unstable precursors; regioselectivity issues (1,3- vs 1,5-dimethyl isomers) often require chromatographic separation, which is non-viable at kilogram scale.

- Route B: Nitration-Hydrogenation (Recommended Industrial Standard):
 - Mechanism:[1][2][3] Electrophilic aromatic substitution (Nitration) of 1,3-dimethylpyrazole followed by catalytic hydrogenation.
 - Advantage:[1][4][5][6] Uses commodity chemicals (,
); regioselectivity is inherent to the substrate; purification via salt crystallization eliminates chromatography.

Selected Workflow: This guide details Route B. The process consists of three unit operations:

- Nitration: Controlled nitration of 1,3-dimethylpyrazole.
- Reduction: Catalytic hydrogenation () of the nitro-intermediate.
- Isolation: Formation of the Hydrochloride salt for high-purity isolation.

Process Flow Diagram



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Caption: Figure 1.[7][8] End-to-end process flow for the synthesis of 1,3-dimethyl-1H-pyrazol-4-amine HCl.

Detailed Protocols

Unit Operation 1: Nitration of 1,3-Dimethylpyrazole

Objective: Synthesize 1,3-dimethyl-4-nitropyrazole. Critical Quality Attribute (CQA): Control of dinitration impurities and temperature excursions.

Safety Warning: This reaction is highly exothermic. The nitration intermediate is energetic.[7][9][10][11] Differential Scanning Calorimetry (DSC) data indicates an onset of decomposition for the nitro-pyrazole at $>260^{\circ}\text{C}$, but the reaction mixture must be kept $<20^{\circ}\text{C}$ to prevent thermal runaway [1].

Materials

- 1,3-Dimethylpyrazole (1.0 equiv)[5]
- Sulfuric Acid (
, conc. (98%) (5.0 equiv) - Solvent & Catalyst
- Nitric Acid (
, fuming (90%+) (1.2 equiv) - Reagent
- Dichloromethane (DCM) - Extraction solvent (optional, if precipitation fails)
- Ice/Water - Quench medium

Procedure

- Reactor Setup: Equip a jacketed glass reactor with an overhead stirrer, internal temperature probe, and a pressure-equalizing addition funnel. Cool the jacket to 0°C .
- Acid Charge: Charge concentrated
(5.0 vol relative to SM) into the reactor.
- Substrate Addition: Add 1,3-dimethylpyrazole dropwise to the acid.
 - Expert Insight: This dissolution is exothermic. Maintain internal temperature
.
- Nitration: Cool the mixture to $0\text{--}5^{\circ}\text{C}$. Add fuming
dropwise over 2–4 hours.

- Critical Process Parameter (CPP): Do not allow temperature to exceed 10°C. Higher temperatures increase the risk of oxidative ring opening and dinitration.
- Reaction Monitoring: Stir at 10°C for 2 hours. Monitor by HPLC (C18 column, Water/ACN gradient). Target: <0.5% starting material.
- Quench: Prepare a separate vessel with crushed ice (10 vol). Slowly pour the reaction mixture onto the ice with vigorous stirring.
 - Note: The product, 1,3-dimethyl-4-nitropyrazole, typically precipitates as a white to pale yellow solid upon quenching.
- Isolation: Filter the solid. Wash the cake with cold water until the filtrate pH is neutral (pH 6–7). Dry in a vacuum oven at 45°C.

Yield Expectation: 85–92% Purity Target: >98% (HPLC area)

Unit Operation 2: Catalytic Hydrogenation

Objective: Reduce the nitro group to the primary amine. Safety Warning: Hydrogen gas is flammable (

). Dry Pd/C is pyrophoric. Always handle catalyst under an inert atmosphere (Nitrogen/Argon) and keep it wet.

Materials

- 1,3-Dimethyl-4-nitropyrazole (Intermediate from Step 1)[5]
 - 10% Palladium on Carbon (Pd/C), 50% water wet (5 wt% loading)
 - Methanol (MeOH) - Solvent (10 vol)
 - Hydrogen gas (
-)[12]

Procedure

- Catalyst Charge: In a nitrogen-purged hydrogenation vessel (e.g., Parr shaker or Buchi autoclave), charge the wet Pd/C catalyst first.
 - Expert Insight: Charging wet catalyst first minimizes the risk of sparking when solvent is added.
- Solution Addition: Dissolve the nitro-intermediate in Methanol (warm slightly if needed) and carefully add to the reactor.
- Inerting: Cycle Nitrogen/Vacuum 3 times to remove oxygen.
- Hydrogenation: Cycle Hydrogen/Vacuum 3 times. Pressurize to 3 bar (45 psi).
- Reaction: Stir vigorously at 25–30°C.
 - CPP: Reaction is exothermic.[6][9] Monitor temperature. If the exotherm exceeds 40°C, reduce stirring speed or cool the jacket.
 - Time: Typically 4–6 hours. Monitor H₂ uptake.
- Work-up: Once uptake ceases and HPLC confirms conversion, vent H₂ and purge with Nitrogen.
- Filtration: Filter the mixture through a Celite pad to remove Pd/C. Wash the pad with MeOH.
 - Safety: Immediately wet the used filter cake with water before disposal to prevent spontaneous ignition.

Unit Operation 3: Salt Formation & Purification

Objective: Isolate the product as the Hydrochloride salt to reject impurities and ensure stability. Free amine pyrazoles can oxidize/darken upon storage; the HCl salt is shelf-stable.

Procedure

- Concentration: Concentrate the methanolic filtrate from Step 2 to approximately 3 volumes.
- Salt Formation: Cool to 0–5°C. Add 4M HCl in Dioxane or Isopropanol (1.1 equiv) dropwise.

- Crystallization: The hydrochloride salt will precipitate. Stir at 0°C for 2 hours to maximize yield.
- Filtration: Filter the white crystalline solid.
- Drying: Dry under vacuum at 40°C.

Final Yield: 80–85% (over 2 steps from Nitro intermediate) Appearance: White to off-white crystalline solid.

Data Presentation & Quality Control

Impurity Profile & Specifications

The following table outlines the typical impurity profile and acceptance criteria for pharmaceutical-grade intermediates.

Parameter	Specification	Analytical Method	Notes
Appearance	White/Off-white solid	Visual	Darkening indicates oxidation (free amine).
Assay	> 98.0%	HPLC (254 nm)	
1,3-Dimethylpyrazole	< 0.10%	HPLC	Unreacted starting material.
Dinitro-species	< 0.10%	HPLC	From Step 1 overheating.
Palladium	< 20 ppm	ICP-MS	Critical for drug substances.
Water Content	< 1.0%	Karl Fischer	Hygroscopic salt.

Reaction Safety Data (Step 1 Nitration)

- Heat of Reaction (): -140 kJ/mol (Estimated).

- Adiabatic Temperature Rise: Potential >100°C rise if cooling fails.
- Gas Evolution: Minimal during reaction, but fumes possible during quench.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield in Nitration	Temperature too high (>20°C) leading to oxidative decomposition.	Strictly control addition rate of . Ensure cooling jacket is active.
Incomplete Hydrogenation	Catalyst poisoning (Sulphur from carryover).	Ensure Step 1 product is washed thoroughly to neutral pH. Increase catalyst loading to 10 wt%.
Product is Colored (Pink/Brown)	Oxidation of free amine before salt formation.	Minimize exposure to air during filtration. Perform salt formation immediately after hydrogenation.
High Pd Residue	Fine catalyst particles passing through filter.	Use a tighter filter grade (0.45 micron) or an activated carbon treatment step (Cuno filter).

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Disclaimer: This protocol involves hazardous chemicals (strong acids, flammable gases). All procedures should be performed in a fume hood by trained personnel wearing appropriate Personal Protective Equipment (PPE).

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